

Proper Disposal of Tenoxicam: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tenoxicam

Cat. No.: B611289

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Researchers, scientists, and drug development professionals handling **tenoxicam** must adhere to stringent disposal procedures to ensure laboratory safety, environmental protection, and regulatory compliance. Improper disposal of pharmaceutical waste can lead to environmental contamination and pose health risks. This guide provides essential, step-by-step instructions for the safe and legal disposal of **tenoxicam** waste generated in a laboratory setting.

Tenoxicam is classified for transport as a toxic solid (UN 2811, Hazard Class 6.1), indicating that it must be managed as hazardous waste.^{[1][2][3]} It is crucial to handle this material with appropriate personal protective equipment (PPE) and to follow all institutional and regulatory guidelines for hazardous waste disposal.

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- **Identify:** All materials contaminated with **tenoxicam**, including pure unused or expired **tenoxicam**, solutions, contaminated labware (e.g., vials, pipettes, gloves), and spill cleanup materials, must be treated as hazardous waste.
- **Segregate:** Do not mix **tenoxicam** waste with non-hazardous laboratory trash or other incompatible chemical waste streams.^[4] Keep it separate to ensure proper handling and disposal.

2. Packaging and Labeling:

- Container Selection: Use a designated, leak-proof, and sturdy hazardous waste container for collecting solid **tenoxicam** waste. The container must be compatible with the chemical.^{[4][5]} For chemically-contaminated sharps, a designated "chemical sharps container" should be used.^[6]
- Labeling: Immediately label the waste container with a "Hazardous Waste" tag. The label must include:
 - The full chemical name: "**Tenoxicam**".
 - The words "Hazardous Waste".
 - Accumulation start date (the date the first piece of waste is placed in the container).^{[5][7]}
 - The specific hazard characteristics (e.g., "Toxic").
 - The responsible researcher's name and laboratory location.^{[6][7]}

3. Accumulation and Storage:

- Location: Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^{[5][6]} This area must be at or near the point of generation and under the control of the laboratory personnel.
- Container Management: Keep the waste container securely closed at all times, except when adding waste.^{[4][5][6]}
- Secondary Containment: It is best practice to use secondary containment (e.g., a larger, chemically resistant bin) for liquid waste containers to prevent spills.^[4]

4. Arranging for Disposal:

- Contact EHS: Once the container is full, or before the accumulation time limit set by your institution is reached, contact your facility's Environmental Health and Safety (EHS) department to schedule a waste pickup.^[5]
- Documentation: Ensure all necessary paperwork, such as a hazardous waste manifest, is completed as required by your institution and the waste disposal vendor.

- Final Disposal Method: **Tenoxicam** waste must be disposed of through a licensed hazardous waste disposal company.^[3] The primary method of disposal is typically high-temperature incineration in a facility equipped with afterburners and scrubbers to ensure complete destruction of the active pharmaceutical ingredient.^[3] Do not dispose of **tenoxicam** down the drain or in regular solid waste.^{[1][8]}

Hazard and Regulatory Data

The following table summarizes key quantitative and regulatory data for **tenoxicam**, emphasizing the need for its management as hazardous waste.

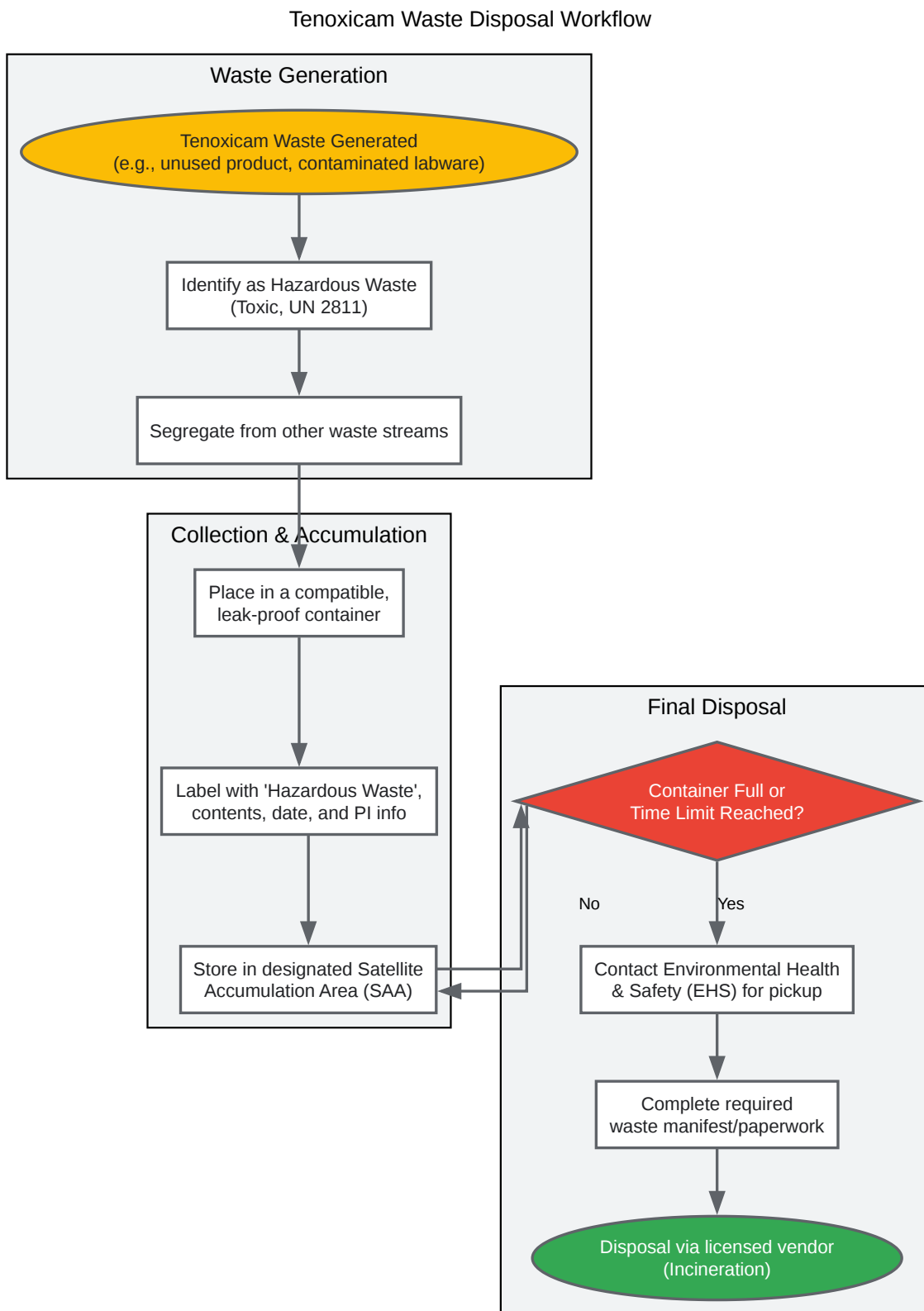
Parameter	Value / Classification	Source
UN Number	2811	^{[1][2][3][8]}
Proper Shipping Name	Toxic solid, organic, n.o.s. (Tenoxicam)	^{[1][2][3][8]}
Hazard Class	6.1 (Toxic Substances)	^{[1][2][3]}
Packing Group	III	^{[1][2][3]}
RCRA Status	Not explicitly P- or U-listed, but should be managed as a characteristic hazardous waste due to toxicity.	
Disposal Method	Incineration at an approved hazardous waste disposal plant.	^[3]

Experimental Protocols Referenced

This guidance is based on standard laboratory chemical waste management protocols and information derived from Safety Data Sheets (SDSs) for **tenoxicam**. No experimental protocols are cited.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **tenoxicam** waste in a laboratory setting.



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